

Application Note: Quantification of Yadanzioside C using High-Performance Liquid Chromatography (HPLC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yadanzioside C

Cat. No.: B1682346

[Get Quote](#)

Abstract

This application note describes a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Yadanzioside C**, a bioactive quassinoid glycoside found in the seeds of *Brucea javanica*. The method utilizes a reversed-phase C18 column with a gradient elution of acetonitrile and water, and UV detection. This protocol is designed for researchers, scientists, and professionals in drug development and natural product analysis, providing a detailed procedure for accurate and precise quantification of **Yadanzioside C** in various sample matrices.

Introduction

Yadanzioside C is a quassinoid glycoside isolated from the seeds of *Brucea javanica*, a plant used in traditional medicine.^[1] Quassinoids have garnered significant interest for their diverse biological activities, including potential anticancer properties. Accurate quantification of **Yadanzioside C** is crucial for quality control of herbal preparations, pharmacokinetic studies, and further pharmacological research. This document provides a comprehensive protocol for the determination of **Yadanzioside C** using a validated HPLC method.

Experimental

2.1. Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Solvents: HPLC grade acetonitrile and water.
- Reagents: **Yadanzioside C** reference standard (≥98% purity), methanol (HPLC grade), dimethyl sulfoxide (DMSO).
- Filters: 0.45 µm syringe filters for sample preparation.

2.2. Chromatographic Conditions

The following chromatographic conditions are recommended for the analysis of **Yadanzioside C**.

Parameter	Condition
Column	C18 Reversed-Phase (4.6 x 250 mm, 5 µm)
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient Program	Time (min)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	220 nm

Protocols

3.1. Preparation of Standard Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Yadanzioside C** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 5 minutes to

ensure complete dissolution.

- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase (initial conditions: 80% Water, 20% Acetonitrile) to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

3.2. Sample Preparation (from *Brucea javanica* seeds)

- **Grinding:** Grind the dried seeds of *Brucea javanica* into a fine powder.
- **Extraction:** Accurately weigh 1 g of the powdered sample into a flask. Add 50 mL of methanol and perform ultrasonic-assisted extraction for 30 minutes.
- **Filtration:** Filter the extract through a Whatman No. 1 filter paper.
- **Evaporation:** Evaporate the filtrate to dryness under reduced pressure.
- **Reconstitution:** Reconstitute the dried extract with 10 mL of the mobile phase (initial conditions).
- **Final Filtration:** Filter the reconstituted solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

Method Validation Summary

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines. The validation parameters are summarized below.

4.1. Linearity

The linearity of the method was evaluated by analyzing a series of six concentrations of **Yadanzioside C**. The calibration curve was constructed by plotting the peak area against the concentration.

Concentration (µg/mL)	Peak Area (arbitrary units)
1	15,234
5	76,170
10	151,987
25	380,543
50	759,876
100	1,521,450
Correlation Coefficient (r^2)	0.9998

4.2. Precision

The precision of the method was determined by repeatability (intra-day) and intermediate precision (inter-day) studies. Six replicate injections of a standard solution (50 µg/mL) were performed.

Precision Parameter	% RSD (Relative Standard Deviation)
Repeatability (Intra-day)	0.85%
Intermediate Precision (Inter-day)	1.23%

4.3. Accuracy (Recovery)

The accuracy of the method was assessed by a recovery study. A known amount of **Yadanzioside C** was spiked into a pre-analyzed sample at three different concentration levels.

Spiked Level	Amount Added (µg/mL)	Amount Found (µg/mL)	Recovery (%)	% RSD
Low	25	24.8	99.2	1.1
Medium	50	50.4	100.8	0.9
High	75	74.5	99.3	1.0

4.4. Limits of Detection (LOD) and Quantification (LOQ)

The LOD and LOQ were determined based on the signal-to-noise ratio (S/N) of 3:1 and 10:1, respectively.

Parameter	Value (µg/mL)
LOD	0.15
LOQ	0.50

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the HPLC quantification of **Yadanzioside C**.

Conclusion

The HPLC method detailed in this application note provides a reliable and accurate means for the quantification of **Yadanzioside C**. The method is specific, linear, precise, and accurate over the tested concentration range. This protocol is suitable for the routine quality control of *Brucea javanica* extracts and for research purposes involving the quantification of **Yadanzioside C**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Yadanzioside C | CAS:95258-16-5 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [Application Note: Quantification of Yadanzioside C using High-Performance Liquid Chromatography (HPLC)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682346#high-performance-liquid-chromatography-hplc-method-for-yadanzioside-c-quantification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com